

# Targets and Biological Activities

**Author:** Smolecule Technical Support Team. **Date:** February 2026

## Compound Focus: TMI-1

Cat. No.: S545482

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**TMI-1** is a potent inhibitor of several enzymes from the metalloproteinase family. The table below lists its reported half-maximal inhibitory concentration (IC<sub>50</sub>) values for various targets, which measure a compound's potency.

Target	IC <sub>50</sub> Value	Description
TACE (ADAM17)	8.4 - 8.8 nM [1]	Primary target; inhibits release of TNF- $\alpha$ [2] [1].
MMP-13	3 nM [1]	Collagenase 3 [1].
MMP-2	4.7 nM [1]	Gelatinase A [1].
MMP-9	12 nM [1]	Gelatinase B [1].
MMP-7	26 nM [1]	Matrilysin [1].
ADAM-TS-4	100 nM [1]	A disintegrin and metalloproteinase with thrombospondin motifs 4 [1].

Its activity translates to specific cellular and physiological effects:

- **Inhibition of TNF- $\alpha$  Secretion:** Effectively suppresses LPS-induced TNF- $\alpha$  production in human primary monocytes and human whole blood [3] [1].
- **Anti-Arthritic Activity:** Significantly reduces disease severity in mouse models of collagen-induced arthritis [1].

- **Impact on Lipoproteins:** Alters pro-atherogenic lipoprotein profiles but does not affect the progression of early atherosclerotic lesions [1].

## Experimental Protocols

For researchers looking to work with **TMI-1**, here are key methodologies from published studies.

### Cell Viability and Proliferation Assay (Cancer Research)

This protocol measures the anti-proliferative effects of **TMI-1** on cancer cell lines [4] [1].

- **Cell Lines:** Human breast cancer cells (e.g., SUM149, MDA-MB-231) [4] [1].
- **Dosing:** Treat cells with **TMI-1** across a concentration range (e.g., 0-20  $\mu\text{M}$ ) [1].
- **Incubation Time:** 5 days [1].
- **Result Measurement:** Use a cell viability assay kit; calculate  $\text{ED}_{50}$  values, which for **TMI-1** ranged from 1.3  $\mu\text{M}$  to 8.1  $\mu\text{M}$  in various breast cancer cell lines [4] [1].

### Apoptosis Analysis

This protocol confirms the induction of caspase-dependent apoptosis [4] [1].

- **Cell Line:** SUM149 breast cancer cells [1].
- **Dosing:** Treat cells with **TMI-1** (e.g., 0, 1.25, 5, 10, 20  $\mu\text{M}$ ) [1].
- **Incubation Time:** 48 hours [1].
- **Result Measurement:** Use assays to detect the activation of caspases (Caspase-3, -7, -8, -9) and increased ROS production [4] [1].

### Neurite Outgrowth and Neurotoxicity Assay

This protocol assesses the protective effect of **TMI-1** against paclitaxel-induced neurotoxicity [4].

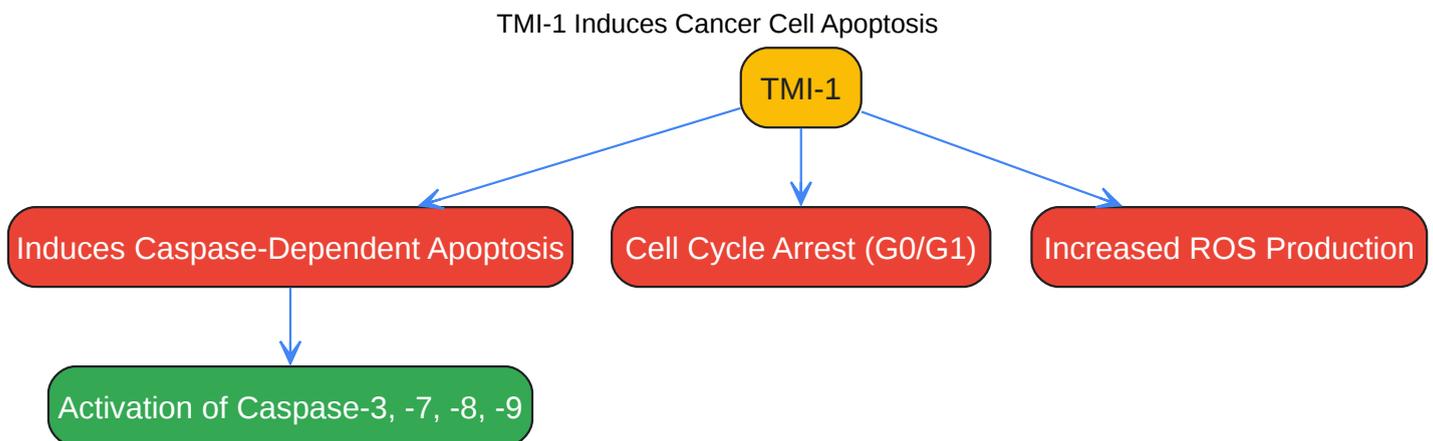
- **Cell Line:** 50B11 immortalized dorsal root ganglion (DRG) neuronal cells [4].
- **Differentiation:** Differentiate cells using 75  $\mu\text{M}$  forskolin [4].
- **Induction of Neurotoxicity:** Co-treat with paclitaxel (1-100 ng/mL) [4].
- **Intervention:** Administer **TMI-1** (0.04-4 ng/mL) alongside paclitaxel [4].
- **Incubation Time:** 24 hours [4].

- **Result Measurement:** Image neurons and measure neurite length using image analysis software (e.g., ImageJ). **TMI-1** was shown to improve neurite growth and reverse paclitaxel-induced damage [4].

## Mechanism of Action Diagrams

To visualize the key mechanisms of **TMI-1**, the following diagrams were generated using Graphviz's DOT language.

### Cancer Cell Apoptosis Pathway

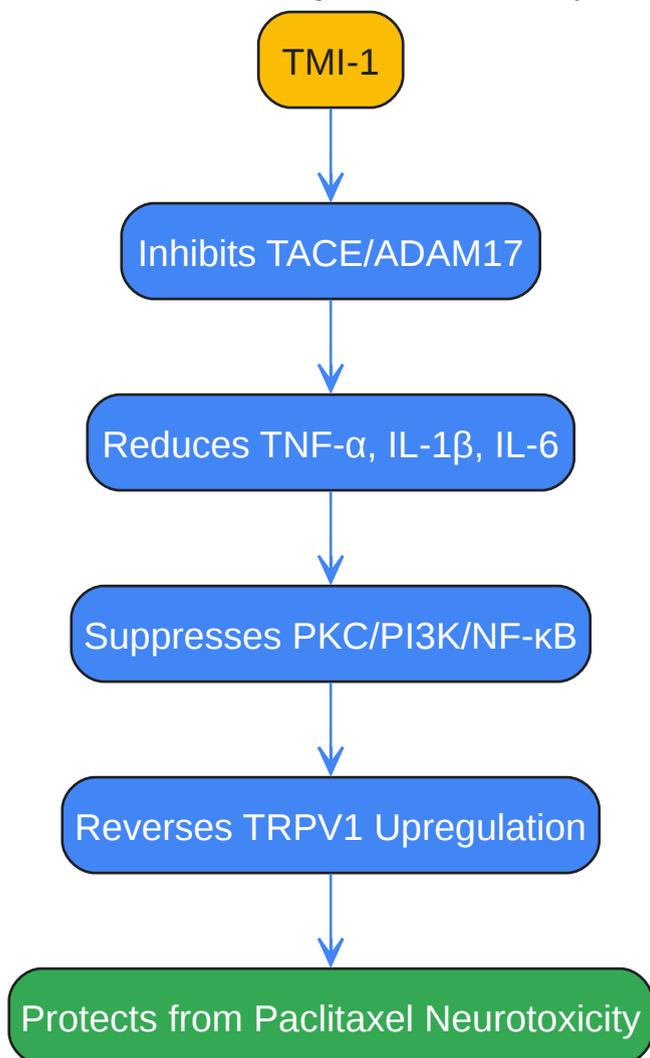


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*TMI-1 triggers apoptosis, cell cycle arrest, and ROS in cancer cells.*

### Neuroprotection Pathway

## TMI-1 Protects Against Neurotoxicity



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**TMI-1** inhibits TACE, reducing inflammation and TRPV1 to protect neurons.

**TMI-1** is a compelling multi-target agent. Its dual capacity to selectively target cancer cells while protecting healthy neurons makes it a valuable compound for further research and development.

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## References

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3. - TMI | inhibitor of ADAM17 (TACE) and MMP | InvivoChem 1 [invivochem.com]
4. TMI-1, TNF- $\alpha$ -Converting Enzyme Inhibitor, Protects Against ... [pmc.ncbi.nlm.nih.gov]

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